Application Note: Quantitative Analysis of (1H-Indol-7-yl)methanamine Oxalate

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Compound of Interest

Compound Name:	*(1H-Indol-7-yl)methanamine oxalate*
CAS No.:	*1187928-34-2*
Cat. No.:	*B3088886*

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Executive Summary

This guide details the analytical protocols for the quantification and purity assessment of **(1H-Indol-7-yl)methanamine oxalate** (CAS: 1187928-34-2).[1][2] As a structural isomer of tryptamine, this compound presents specific challenges, including susceptibility to oxidative degradation and peak tailing due to the primary amine moiety.

This protocol leverages Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) with UV detection as the primary assay method, supported by LC-MS/MS for trace impurity profiling.[1][2] The methods described herein are designed to meet ICH Q2(R1) validation standards.

Compound Profile

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Property	Detail
Chemical Name	(1H-Indol-7-yl)methanamine oxalate
Molecular Formula	$C_9H_{10}N_2$[1][2][3] · $C_2H_2O_4$
Molecular Weight	146.19 (Free Base) / 236.22 (Oxalate Salt)
pKa (Calc)	~9.5 (Amine), ~-2 (Indole N-H)
Solubility	Soluble in water, MeOH; Sparingly soluble in ACN.[1][2]
Chromophore	Indole moiety (λmax ~220 nm, ~280 nm)

Core Analytical Challenges & Solutions

The "Amine Tailing" Effect

Primary amines interact strongly with residual silanol groups on silica-based columns, leading to peak tailing.

- Solution: Use of 0.1% Trifluoroacetic Acid (TFA) as an ion-pairing agent in the mobile phase.[1] The low pH (<2.5) ensures the amine is fully protonated, and TFA masks silanol sites.

Indole Oxidation

The electron-rich indole ring is prone to oxidation, forming colored quinoidal species (yellow/red) upon exposure to light and air.[1][2]

- Solution: Samples must be prepared in amber glassware and analyzed within 24 hours. The mobile phase is degassed to minimize on-column oxidation.[1]

Salt Stoichiometry

The oxalate counter-ion does not absorb significantly at 280 nm and elutes in the void volume.

- Solution: Quantification focuses on the (1H-Indol-7-yl)methanamine cation. Results are reported as "Oxalate Salt Equivalent" using a gravimetric correction factor (1.616).[1][2]

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Method 1: HPLC-UV (Assay & Purity)[1][2]

This is the "Workhorse Method" for raw material release and stability testing.

Chromatographic Conditions

Parameter	Setting	Rationale
Column	C18, 4.6 x 150 mm, 3.5 µm (e.g., Zorbax Eclipse Plus or equivalent)	High surface area; end-capped to reduce silanol activity.[1][2]
Mobile Phase A	Water + 0.1% (v/v) TFA	Acidic pH suppresses silanol ionization.[1][2]
Mobile Phase B	Acetonitrile + 0.1% (v/v) TFA	ACN provides lower backpressure than MeOH.[1][2]
Flow Rate	1.0 mL/min	Standard flow for 4.6 mm ID columns.[1]
Column Temp	30°C	Improves mass transfer and peak sharpness.
Detection	UV @ 280 nm (Quant), 220 nm (Impurity)	280 nm is specific to indole; 220 nm detects non-aromatic impurities.[2]
Injection Vol	5 - 10 µL	Dependent on sample concentration.[1][2]

Gradient Program

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Time (min)	% Mobile Phase B	Event
0.0	5	Initial equilibration
10.0	60	Linear gradient elution of analyte
12.0	95	Wash column (remove dimers/oligomers)
14.0	95	Hold wash
14.1	5	Return to initial
18.0	5	Re-equilibration

Sample Preparation Protocol

- Stock Solution (1.0 mg/mL):
  - Weigh 10.0 mg of **(1H-Indol-7-yl)methanamine oxalate** into a 10 mL amber volumetric flask.
  - Dissolve in 50:50 Water:Methanol (v/v).[2] Note: Methanol aids solubility of the organic part; water dissolves the salt.
  - Sonicate for 5 minutes.
- Working Standard (0.1 mg/mL):
  - Dilute 1.0 mL of Stock Solution to 10.0 mL with Mobile Phase A.
  - Critical: Diluting with Mobile Phase A (acidic) prevents precipitation inside the column.
- System Suitability Sample:
  - Use the Working Standard.[4]
  - Acceptance Criteria:

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- Retention Time (RT) Precision: RSD ≤ 1.0% (n=5)
- Peak Area Precision: RSD ≤ 1.0% (n=5)[1][2]
- Tailing Factor (T): 0.8 ≤ T ≤ 1.5[1][2]

Method 2: LC-MS/MS (Trace Analysis)[1][2]

Used for biological matrices (PK studies) or identifying unknown impurities.[1][2]

Mass Spectrometry Parameters

- Ionization: Electrospray Ionization (ESI), Positive Mode.[2]
- Source Temp: 350°C.
- MRM Transition:
  - Precursor: m/z 147.1 $[M+H]^+$ (Free base mass + H)[1][2]
  - Product Ions: m/z 130.1 (Loss of NH_3), m/z 117.1 (Indole fragment).[2]
  - Note: Oxalate (90 Da) is not detected in positive mode.[1][2]

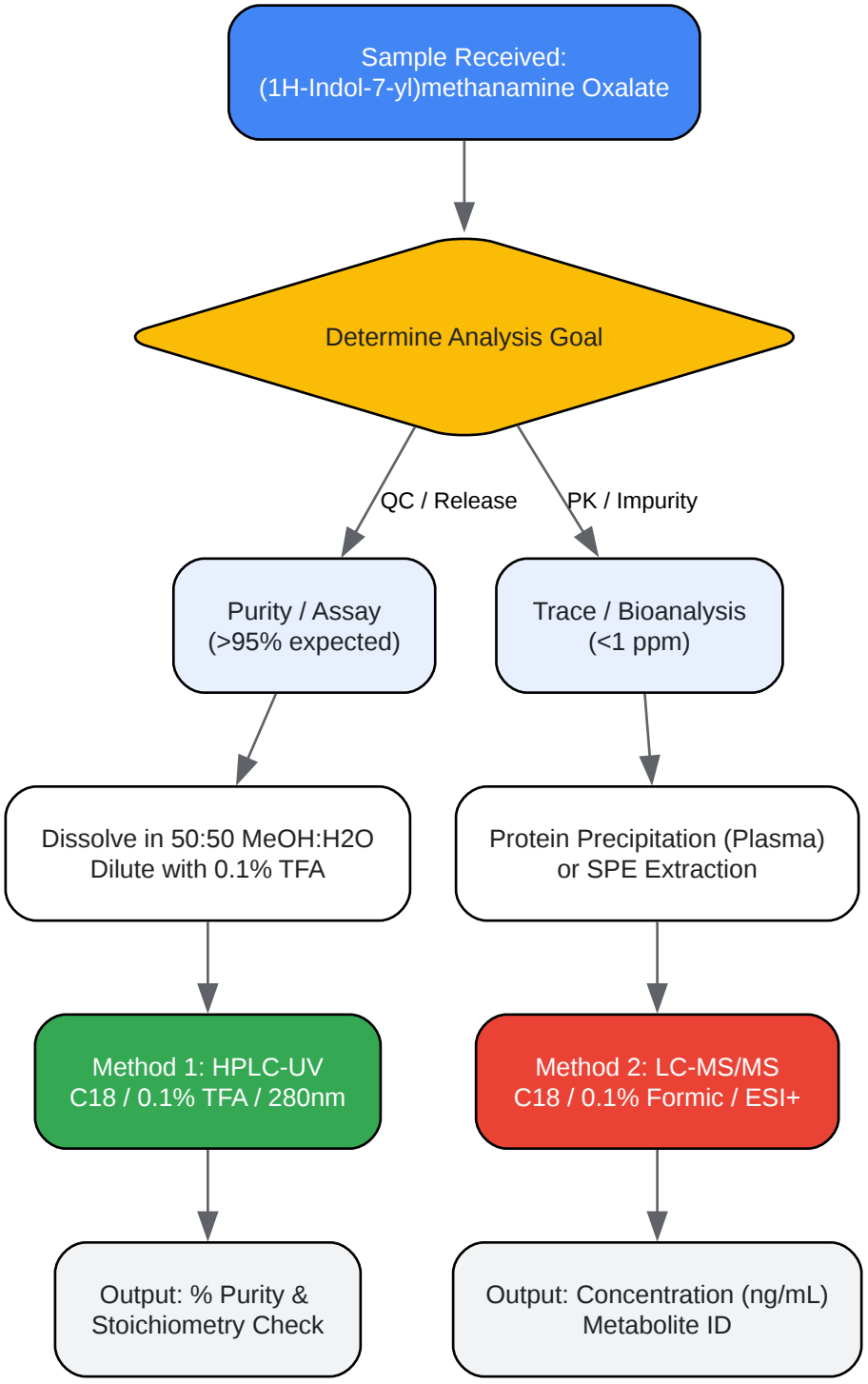
Mobile Phase Adjustment

- Replace TFA with 0.1% Formic Acid in both Mobile Phases A and B.
- Reason: TFA suppresses ionization in MS; Formic acid provides protons without signal suppression.[1]

Visualized Analytical Workflow

The following diagram illustrates the decision logic and workflow for analyzing this compound, ensuring the correct method is applied based on the sample type.

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Figure 1: Decision tree for selecting the appropriate analytical workflow based on sample requirements.

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Calculations & Data Analysis

Assay Calculation (External Standard Method)

Calculate the content of the oxalate salt using the following formula:

[1][2]

Where:

- = Peak Area of Sample[2]
- = Average Peak Area of Standard[2]
- = Concentration of Standard (mg/mL)
- = Concentration of Sample (mg/mL)
- = Purity of Reference Standard (%)[2]

Stoichiometric Correction

If the reference standard is the Free Base (MW 146.19) and you are analyzing the Oxalate Salt (MW 236.22):

[1][2]

Multiply the result obtained from a Free Base standard curve by 1.616 to quantify the Oxalate Salt.

Troubleshooting Guide

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Symptom	Probable Cause	Corrective Action
Peak Tailing (>1.5)	Silanol interaction	Ensure TFA concentration is ≥0.05%.[1][2] Replace column if aged.
Split Peak	Sample solvent mismatch	Sample solvent is too strong (high MeOH).[1][2] Dilute sample with Mobile Phase A.
Extra Peak in Void	Oxalate ion	The oxalate counter-ion elutes at T_0. This is normal; do not integrate.
Yellow Solution	Oxidation	Discard sample.[1] Prepare fresh in amber glass. Add 0.1% Ascorbic Acid if necessary.[1]

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